

thermal stability of 4-(2-hydroxyethoxy)-3-methoxybenzonitrile

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Compound of Interest

Compound Name: 4-(2-hydroxyethoxy)-3-methoxybenzonitrile

CAS No.: 932909-10-9

Cat. No.: B6261289

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An In-Depth Technical Guide to the Thermal Stability of 4-(2-hydroxyethoxy)-3-methoxybenzonitrile

Abstract

This technical guide provides a comprehensive framework for assessing the thermal stability of **4-(2-hydroxyethoxy)-3-methoxybenzonitrile**, a key intermediate in pharmaceutical and materials science. In the absence of direct literature on this specific molecule, this guide synthesizes established methodologies for thermal analysis of related aromatic, ether, and nitrile-containing compounds. We present a multi-faceted approach employing Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and High-Performance Liquid Chromatography (HPLC) for a thorough evaluation of thermal degradation onset, kinetics, and product formation. This document is intended for researchers, scientists, and drug development professionals seeking to understand and characterize the thermal properties of this and structurally similar compounds, ensuring product quality, safety, and stability throughout the development lifecycle.

Introduction: The Imperative of Thermal Stability in Drug Development

4-(2-hydroxyethoxy)-3-methoxybenzonitrile (CAS No. 932909-10-9) is a vanillin derivative that serves as a crucial building block in the synthesis of various biologically active molecules. [1][2] Its molecular structure, featuring a benzonitrile core with methoxy and hydroxyethoxy substituents, offers multiple reactive sites for creating more complex pharmaceutical compounds. [1][2] The stability of such intermediates under thermal stress is a critical parameter that influences every stage of drug development, from synthesis and purification to formulation and long-term storage.

Thermal degradation can lead to the formation of impurities, which may be inactive, less effective, or even toxic. Therefore, a comprehensive understanding of a compound's thermal stability is not merely a regulatory requirement but a fundamental aspect of ensuring the safety and efficacy of the final drug product. This guide outlines a robust experimental strategy to characterize the thermal behavior of **4-(2-hydroxyethoxy)-3-methoxybenzonitrile**.

Physicochemical Properties of 4-(2-hydroxyethoxy)-3-methoxybenzonitrile and its Precursor

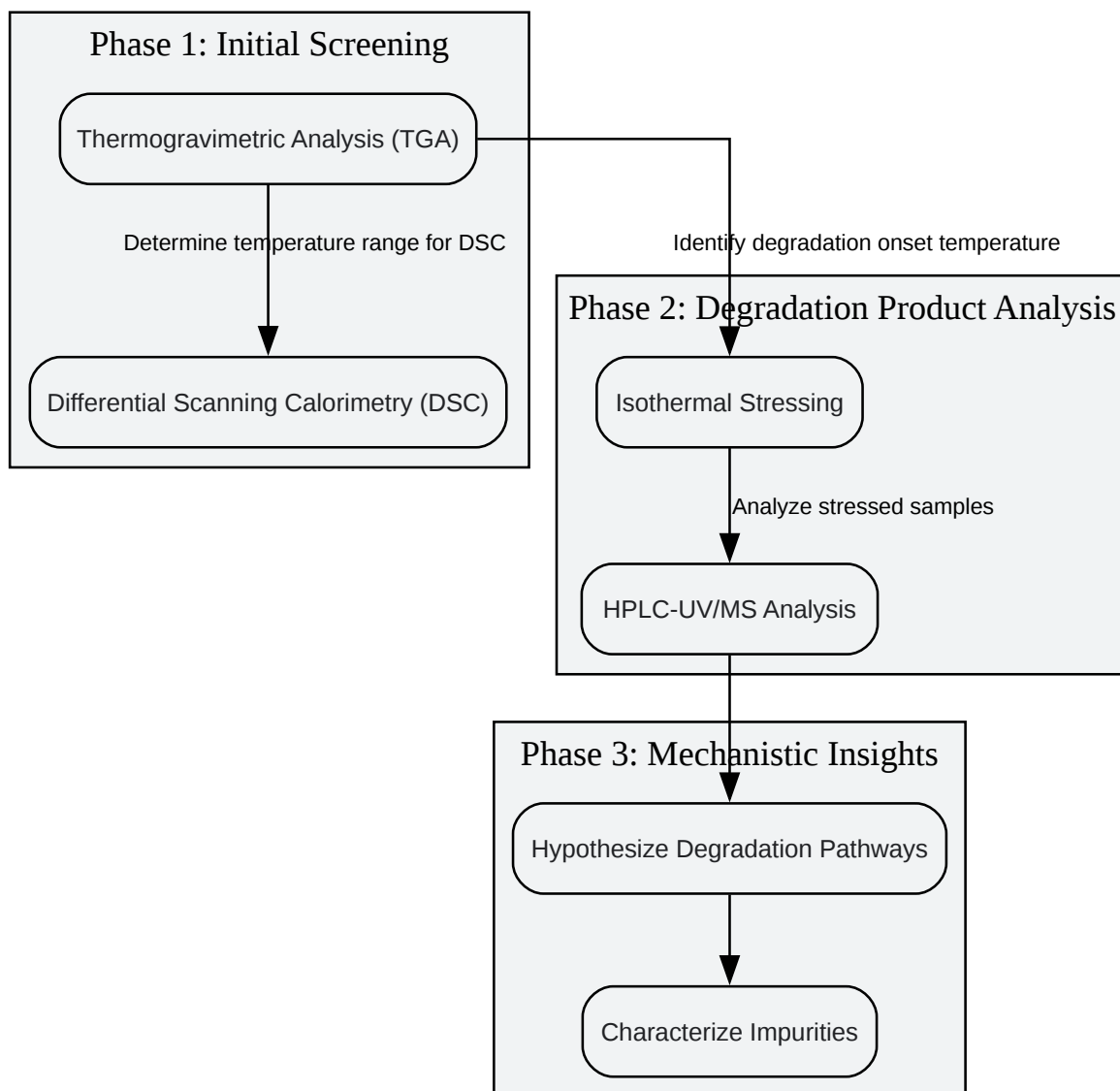
A foundational understanding of the physicochemical properties of the target molecule and its close analogs is essential for designing meaningful stability studies.

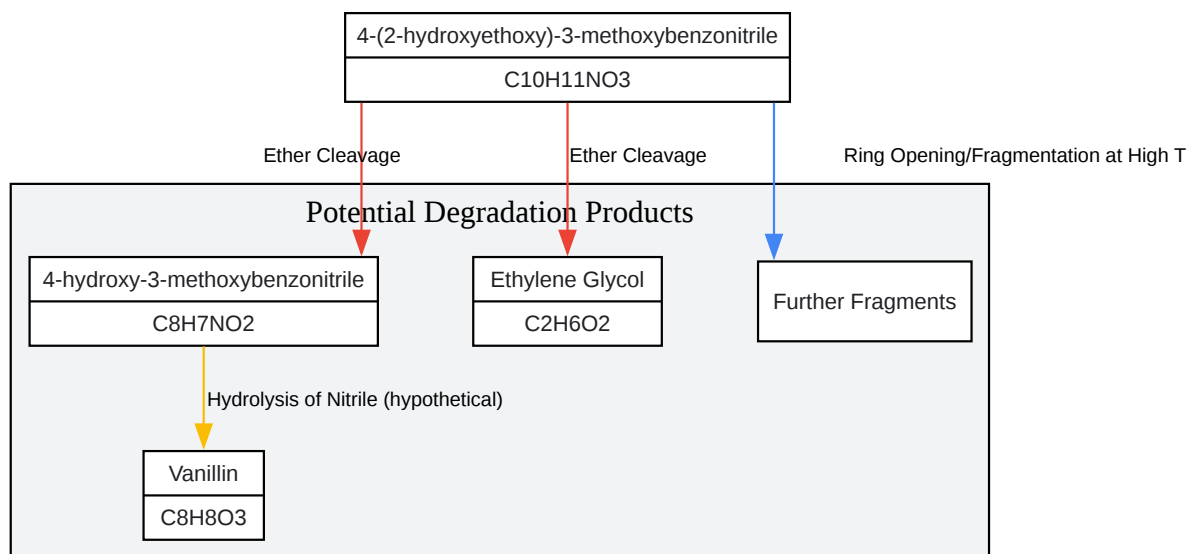
Property	4-(2-hydroxyethoxy)-3-methoxybenzonitrile	4-hydroxy-3-methoxybenzonitrile (Precursor)
CAS Number	932909-10-9[3]	4421-08-3[2][4]
Molecular Formula	C10H11NO3[3]	C8H7NO2[2][4]
Molecular Weight	193.20 g/mol [3]	149.15 g/mol [2][4]
Appearance	Not specified, likely a solid	White powder/solid[2]
Melting Point	Not available in searched literature	84-90 °C[2][5]

The introduction of the 2-hydroxyethoxy group is expected to influence the melting point and thermal stability of the parent compound, 4-hydroxy-3-methoxybenzonitrile. The ether linkage, in particular, can be susceptible to thermal cleavage.[6][7]

Experimental Workflow for Thermal Stability Assessment

A comprehensive thermal stability assessment involves more than just determining a decomposition temperature. It requires a multi-technique approach to understand the thermodynamics, kinetics, and products of degradation.





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